

# Ditophal and its Analogues: A Technical Guide for Medicinal Chemists

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An In-depth Review of a Former Anti-leprosy Agent for Modern Drug Discovery

#### **Abstract**

**Ditophal**, chemically known as diethyl dithiolisophthalate, is a thiolesters that was formerly used as an anti-leprosy drug. Despite its historical significance, detailed information on its medicinal chemistry, particularly its mechanism of action and the activity of its analogues, is not widely compiled. This technical guide provides a comprehensive overview of **Ditophal**, including its synthesis, reported biological activity, and what is known about its structure-activity relationships. This document aims to serve as a resource for researchers, scientists, and drug development professionals interested in the potential of thiolesters and related structures in the ongoing search for novel antimycobacterial agents.

#### Introduction

**Ditophal**, or diethyl dithiolisophthalate, is an organosulfur compound that was historically employed in the treatment of leprosy, a chronic infectious disease caused by Mycobacterium leprae.[1] While no longer in clinical use, the study of **Ditophal** and its chemical relatives offers valuable insights into a class of compounds with demonstrated antimycobacterial properties. This guide synthesizes the available scientific information on **Ditophal** and its analogues, with a focus on the data and methodologies relevant to medicinal chemistry and drug discovery.

# **Chemical and Physical Properties**



**Ditophal** is the S,S-diethyl ester of 1,3-benzenedicarbothioic acid. Its fundamental properties are summarized in the table below.

Property	Value
IUPAC Name	S,S-diethyl benzene-1,3-dicarbothioate
Synonyms	Diethyl dithiolisophthalate, Etisul
Molecular Formula	C12H14O2S2
Molecular Weight	254.37 g/mol
CAS Number	584-69-0
Appearance	Oily liquid
Boiling Point	178-180 °C at 4 mmHg

## **Synthesis and Manufacturing Process**

The synthesis of **Ditophal** involves a two-step process. The first step is the preparation of dithiolisophthalic acid, followed by its esterification.

## **Experimental Protocol: Synthesis of Ditophal**

Step 1: Synthesis of Dithiolisophthalic Acid

- Isophthaloyl chloride is reacted with a solution of sodium hydrosulfide (NaSH) in a suitable solvent, such as ethanol or water.
- The reaction mixture is typically stirred at room temperature.
- Acidification of the reaction mixture with a mineral acid, such as hydrochloric acid, precipitates the dithiolisophthalic acid.
- The solid product is collected by filtration, washed with water, and dried.

Step 2: Synthesis of Diethyl Dithiolisophthalate (**Ditophal**)



- Dithiolisophthalic acid is dissolved in an appropriate solvent, often an alcohol like ethanol, in the presence of a base such as sodium hydroxide to form the disodium salt.
- Diethyl sulfate or ethyl bromide is then added to the solution.
- The reaction mixture is heated under reflux to facilitate the S-alkylation.
- After the reaction is complete, the mixture is cooled, and the product is extracted with an
  organic solvent (e.g., diethyl ether).
- The organic layer is washed with water and brine, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure to yield the crude **Ditophal**.
- Purification can be achieved by vacuum distillation.

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### References

- 1. ila.ilsl.br [ila.ilsl.br]
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